

# Unveiling the Chemical Architecture of Crocin-5: A Technical Guide

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## Compound of Interest

Compound Name: Crocin 5

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of Crocin-5, a monoglucosyl ester of crocetin. The information presented herein is intended to support research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

## Chemical Identity and Structure

Crocin-5, more systematically known as crocetin mono- $\beta$ -D-glucosyl ester or beta-D-glucosyl crocetin, is a water-soluble carotenoid found in the stigmas and leaves of *Crocus sativus* L. (saffron). Unlike the more abundant diglycosyl crocins (e.g.,  $\alpha$ -crocin), Crocin-5 possesses a single glucose moiety attached to one of the carboxyl groups of the crocetin backbone.

Recent research has successfully isolated and characterized a crocetin mono- $\beta$ -D-glucosyl ester with the molecular formula  $C_{26}H_{34}O_9$  and a molecular weight of 490.5 g/mol <sup>[1][2]</sup> This structure has been elucidated through extensive spectroscopic analysis.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of Crocetin mono- $\beta$ -D-glucosyl ester

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>34</sub> O <sub>9</sub>	[1][2]
Molecular Weight	490.5 g/mol	[1][2]
IUPAC Name	(2E,4E,6E,8E,10E,12E,14E)-2,6,11,15-tetramethyl-16-oxo-16-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyhexadeca-2,4,6,8,10,12,14-heptaenoate	[3]
Appearance	Yellowish-red amorphous powder	[1]

It is important to note that public databases may contain conflicting information regarding the molecular formula of "**Crocin 5**". The data presented here is based on recent, detailed structural elucidation studies.

## Spectroscopic Data for Structural Elucidation

The chemical structure of crocetin mono-β-D-glucosyl ester has been confirmed through various spectroscopic techniques. The key data are summarized below.

Table 2: Spectroscopic Data of Crocetin mono-β-D-glucosyl ester

Spectroscopic Technique	Key Findings	Reference
UV-Visible Spectroscopy	$\lambda_{\text{max}}$ at 442 nm in methanol, characteristic of the crocetin chromophore.	[1]
Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr, $\text{cm}^{-1}$ )	3442 (O-H stretching), 2925 (C-H stretching), 1715 (C=O stretching of ester), 1618 (C=C stretching), 1075 (C-O stretching of glycosidic bond).	[1]
$^1\text{H}$ Nuclear Magnetic Resonance (NMR) Spectroscopy (400 MHz, $\text{CD}_3\text{OD}$ , $\delta$ ppm)	Signals corresponding to the crocetin polyene chain protons (6.2-7.3 ppm), methyl protons (1.9-2.0 ppm), and the glucose moiety protons (3.2-5.4 ppm).	[1]
$^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy (100 MHz, $\text{CD}_3\text{OD}$ , $\delta$ ppm)	Resonances for the crocetin backbone carbons (125-145 ppm for $\text{sp}^2$ carbons, 168 ppm for carboxyl carbons) and the glucose unit carbons (62-104 ppm).	[1]
Mass Spectrometry (ESI-MS)	$m/z$ 491.2 $[\text{M}+\text{H}]^+$ , confirming the molecular weight of 490.5.	[1]

## Experimental Protocols

### Isolation and Purification of Crocetin mono- $\beta$ -D-glucosyl ester

The following protocol outlines a method for the isolation and purification of crocetin mono- $\beta$ -D-glucosyl ester from *Crocus sativus* leaves, based on the work by Mir et al. (2020).[1]

#### Experimental Workflow for Isolation and Purification



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*Isolation and purification workflow.*

- **Extraction:** Dried and powdered leaves of *Crocus sativus* are subjected to Soxhlet extraction using petroleum ether.
- **Filtration and Concentration:** The extract is filtered and concentrated under reduced pressure using a rotary evaporator.
- **Column Chromatography:** The concentrated extract is subjected to silica gel column chromatography. The column is eluted with a solvent system of toluene:acetone:water:acetic acid (16:2:2:2 v/v/v/v).
- **Fraction Monitoring:** Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Purification:** Fractions containing the target compound are combined and further purified using preparative TLC with the same solvent system.
- **Final Product:** The purified compound is scraped from the TLC plate, eluted with a suitable solvent, and dried to yield crocetin mono- $\beta$ -D-glucosyl ester.

## Structural Characterization

The purified compound is subjected to a battery of spectroscopic analyses as detailed in Table 2 to confirm its structure and purity.

## Biological Activity and Signaling Pathways

Crocetin and its glycosidic derivatives, including Crocin-5, have demonstrated a range of biological activities, with significant interest in their anticancer properties.<sup>[1][4][5]</sup>

## Anticancer Activity

Crocetin mono- $\beta$ -D-glucosyl ester has been shown to exhibit significant antiproliferative effects against human breast cancer cell lines (MCF-7) in a dose-dependent manner, with an IC<sub>50</sub> value of 628.36  $\mu$ g/ml.[1]

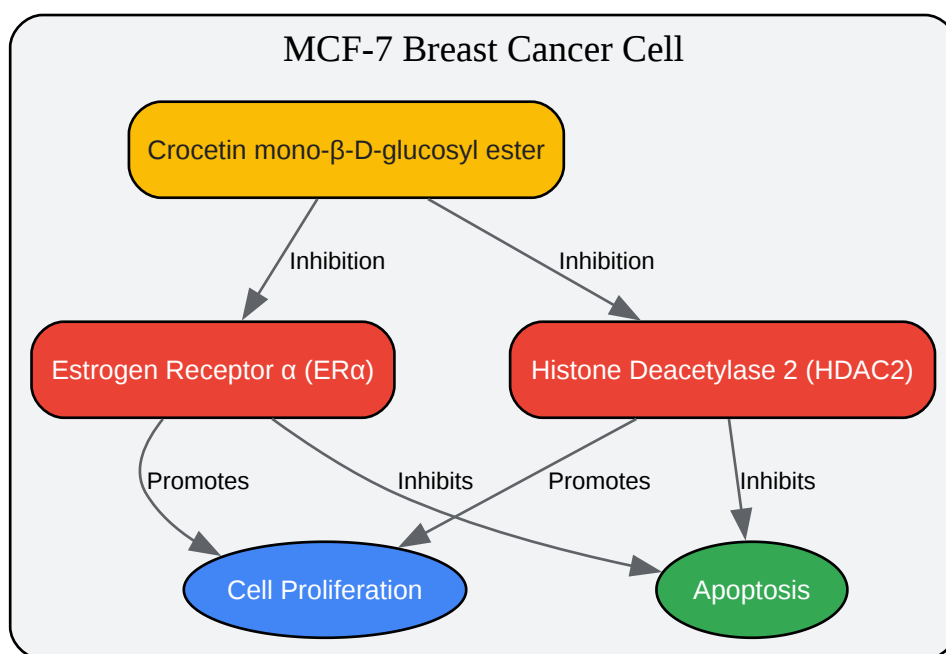
Table 3: Cytotoxicity of Crocetin mono- $\beta$ -D-glucosyl ester against MCF-7 Cells

Concentration ( $\mu$ g/ml)	% Cytotoxicity	Reference
31.25	18.5 $\pm$ 0.8	[1]
62.5	25.4 $\pm$ 1.1	[1]
125	36.2 $\pm$ 1.3	[1]
250	48.9 $\pm$ 1.5	[1]
500	55.7 $\pm$ 1.7	[1]
1000	61.57 $\pm$ 1.9	[1]

## Proposed Signaling Pathway in Breast Cancer

In silico studies suggest that the anticancer activity of crocetin mono- $\beta$ -D-glucosyl ester may be mediated through the inhibition of key proteins involved in breast cancer progression, namely estrogen receptor alpha (ER $\alpha$ ) and histone deacetylase 2 (HDAC2).[1]

Proposed Signaling Pathway of Crocetin mono- $\beta$ -D-glucosyl ester in Breast Cancer



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